

Flupoxam: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Flupoxam*

Cat. No.: *B1168991*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **Flupoxam**. It covers its chemical properties, mechanism of action, and relevant experimental protocols.

Core Chemical and Physical Data

Flupoxam is a pre-emergence herbicide belonging to the phenyl-1,2,4-triazole class of organic compounds. It is recognized for its role as a cellulose biosynthesis inhibitor.

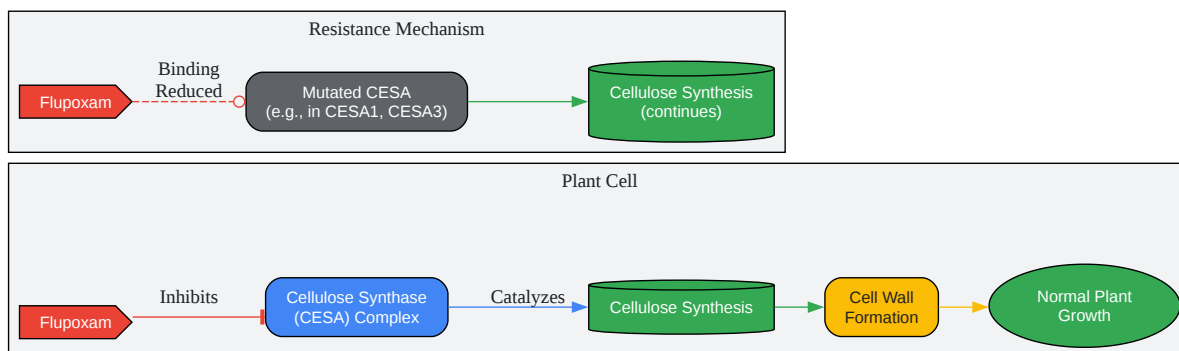
Identifier	Value
CAS Number	119126-15-7[1][2][3][4][5]
Molecular Formula	C19H14ClF5N4O2[2][4]
Molecular Weight	460.785 g/mol [2]
Chemical Name	1-[4-chloro-3-[(2,2,3,3,3-pentafluoropropoxy)methyl]phenyl]-5-phenyl-1H-1,2,4-triazole-3-carboxamide[2]
Synonyms	KNW-739, MON 18500
Appearance	Solid[2]
Solubility	Practically insoluble in water[1]

Mechanism of Action: Inhibition of Cellulose Biosynthesis

Flupoxam's herbicidal activity stems from its specific inhibition of cellulose biosynthesis in plants. This process is critical for cell wall formation, and its disruption leads to defects in plant growth and development, ultimately causing plant death.

The primary molecular targets of **Flupoxam** are the Cellulose Synthase (CESA) proteins, which are integral membrane proteins responsible for polymerizing glucose into cellulose chains. In the model plant *Arabidopsis thaliana*, **Flupoxam** specifically targets CESA1 and CESA3, key components of the primary cell wall cellulose synthase complex.

Resistance to **Flupoxam** has been linked to specific missense mutations within the transmembrane domains of CESA1 and CESA3. These mutations likely alter the binding site of **Flupoxam**, reducing its inhibitory effect.



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Figure 1: Mechanism of **Flupoxam** action and resistance.

Experimental Protocols

Quantification of Cellulose Biosynthesis Inhibition using [^{14}C]-Glucose Incorporation

This assay is a fundamental method to quantify the inhibitory effect of compounds like **Flupoxam** on cellulose synthesis. The protocol is based on measuring the incorporation of radiolabeled glucose into the cellulose fraction of plant cell walls.

Materials:

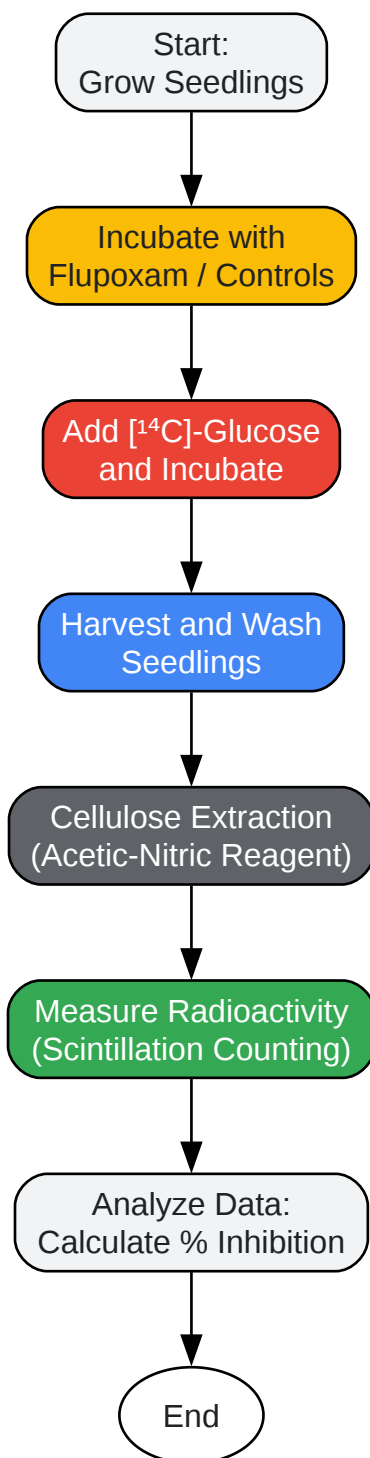
- Arabidopsis thaliana seedlings (or other suitable plant model)
- Liquid growth medium
- [^{14}C]-D-glucose
- **Flupoxam** (and other inhibitors as controls, e.g., Isoxaben)
- DMSO (solvent for inhibitors)
- Acetic-nitric reagent (8:1:2 mixture of acetic acid, nitric acid, and water)
- Scintillation vials and scintillation cocktail
- Scintillation counter

Methodology:

- Seedling Growth: Germinate and grow seedlings in a liquid culture medium under controlled conditions (e.g., constant light or dark, specific temperature). Etiolated seedlings grown in the dark are often used.
- Inhibitor Treatment:
 - Prepare stock solutions of **Flupoxam** and control inhibitors in DMSO.

- Aliquot seedlings into treatment groups (e.g., DMSO control, varying concentrations of **Flupoxam**, positive control inhibitor).
- Add the inhibitor solutions to the respective seedling cultures and incubate for a defined period (e.g., 1-2 hours).
- Radiolabeling:
 - Add [^{14}C]-D-glucose to each culture to a final concentration that allows for detectable incorporation.
 - Continue the incubation for a period sufficient for glucose uptake and incorporation into cellulose (e.g., 2 hours).
- Cellulose Extraction:
 - Terminate the incubation by harvesting the seedlings (e.g., by filtration).
 - Wash the seedlings thoroughly to remove external radiolabel.
 - Add acetic-nitric reagent to the seedlings. This reagent solubilizes non-cellulosic polysaccharides.
 - Boil the samples in the acetic-nitric reagent for a set time (e.g., 30-60 minutes) to isolate the insoluble cellulose fraction.
- Quantification:
 - Allow the samples to cool, then wash the remaining cellulosic material.
 - Transfer the cellulose to scintillation vials.
 - Add scintillation cocktail and measure the radioactivity using a scintillation counter.
- Data Analysis:
 - The amount of incorporated [^{14}C]-glucose (measured as counts per minute or disintegrations per minute) is proportional to the rate of cellulose synthesis.

- Compare the radioactivity in the **Flupoxam**-treated samples to the DMSO control to determine the percentage of inhibition.



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Figure 2: Workflow for $[^{14}\text{C}]$ -Glucose Incorporation Assay.

Synthesis of Flupoxam

While detailed, step-by-step synthesis protocols for **Flupoxam** are not readily available in the public scientific literature, the synthesis of similar 1,2,4-triazole derivatives often involves multi-step reactions. These typically include the formation of a triazole ring from precursors like hydrazides and subsequent functional group interconversions to introduce the chloro, pentafluoropropoxy, and phenyl moieties at the desired positions. The synthesis of related triazole compounds has been described in various patents and chemical synthesis literature.

Conclusion

Flupoxam is a potent and specific inhibitor of cellulose biosynthesis, making it an effective herbicide and a valuable tool for studying the plant cell wall. The experimental protocols and data presented in this guide provide a foundation for researchers to further investigate its mechanism of action and potential applications.

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References

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